



An In-depth Technical Guide to the Physical Properties of Deuterated Diethyl Butylmalonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of deuterated diethyl butylmalonate, a valuable isotopically labeled compound in synthetic chemistry and drug development. Due to the limited availability of experimental data for the deuterated form, this guide presents data for its non-deuterated counterpart, diethyl butylmalonate, and discusses the expected variations upon deuteration.

Physical and Chemical Properties

Deuterated diethyl butylmalonate is an isotopic analog of diethyl butylmalonate where one or more hydrogen atoms have been replaced by deuterium. The most common deuterated variant is **Diethyl 2-(n-Butyl-d9)malonate**, where the butyl group is fully deuterated.[1] The physical properties of the deuterated compound are expected to be very similar to the non-deuterated form, with the primary difference being a higher molecular weight due to the presence of deuterium.

Data Presentation: Physical Properties



Property	Diethyl Butylmalonate (Non-deuterated)	Diethyl 2-(n-Butyl- d9)malonate (Deuterated)
Molecular Formula	C11H20O4[2]	C11H11D9O4
Molecular Weight	216.27 g/mol [2][3]	225.33 g/mol [1]
Appearance	Clear, colorless to slightly yellowish liquid	Expected to be a clear, colorless liquid
Boiling Point	235-240 °C (lit.)	Expected to be slightly higher than the non-deuterated form
Density	0.983 g/mL at 25 °C (lit.)	Expected to be slightly higher than the non-deuterated form
Refractive Index	n20/D 1.422 (lit.)	Expected to be very similar to the non-deuterated form
Flash Point	94 °C (201.2 °F) - closed cup	Expected to be very similar to the non-deuterated form
Solubility	Soluble in ethanol and ether; insoluble in water.	Expected to have similar solubility
CAS Number	133-08-4	1189865-34-6

Experimental Protocols

2.1. Synthesis of Deuterated Diethyl Butylmalonate

The synthesis of deuterated diethyl butylmalonate can be achieved through the malonic ester synthesis, a well-established method for preparing substituted carboxylic acids. The following is a generalized protocol for the synthesis of **Diethyl 2-(n-Butyl-d9)malonate**.

Materials:

- Diethyl malonate
- · Sodium ethoxide



- Deuterated bromobutane (n-Butyl-d9 bromide)
- Ethanol (anhydrous)
- Diethyl ether
- Aqueous acid (e.g., HCl) for workup
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a solution of sodium ethoxide in anhydrous ethanol is prepared.
- Diethyl malonate is added dropwise to the sodium ethoxide solution with stirring. This results
 in the formation of the sodium salt of diethyl malonate.
- Deuterated bromobutane is then added to the reaction mixture, and the solution is refluxed. The carbanion of diethyl malonate acts as a nucleophile and displaces the bromide ion from the deuterated bromobutane.
- After the reaction is complete, the ethanol is removed under reduced pressure.
- The residue is partitioned between diethyl ether and water. The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is evaporated.
- The crude product is then purified by vacuum distillation to yield pure deuterated diethyl butylmalonate.
- 2.2. Determination of Physical Properties



Standard laboratory procedures are used to determine the physical properties of the synthesized compound.

- Boiling Point: The boiling point is determined by distillation at atmospheric or reduced pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded as the boiling point.
- Density: The density is measured using a pycnometer or a digital density meter at a specified temperature, typically 25 °C.
- Refractive Index: The refractive index is measured using a refractometer, which measures
 the extent to which light is bent when it passes through the liquid. The measurement is
 typically taken at 20 °C using the D-line of a sodium lamp.

Visualization of Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis and purification of deuterated diethyl butylmalonate.



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Caption: Synthetic workflow for deuterated diethyl butylmalonate.

This guide provides foundational information for researchers working with deuterated diethyl butylmalonate. For specific applications, further experimental determination of properties is recommended.



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